

Characterization Guide: 5-Fluoro-1-benzothiophene-2-sulfonyl Chloride[1]

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Compound of Interest

Compound Name: 5-Fluoro-1-benzothiophene-2-sulfonyl chloride

CAS No.: 128851-97-8

Cat. No.: B2850339

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Executive Summary & Technical Context

5-Fluoro-1-benzothiophene-2-sulfonyl chloride (CAS: 128851-97-8) is a specialized heterocyclic building block used primarily in the synthesis of sulfonamide-based pharmacophores (e.g., 5-HT₆/5-HT₇ receptor antagonists).[1][2][3][4]

For medicinal chemists, the melting point (MP) of this intermediate is not merely a physical constant but a diagnostic indicator of hydrolytic stability.[1] Sulfonyl chlorides are electrophilic species prone to hydrolysis upon exposure to atmospheric moisture, converting to their corresponding sulfonic acids.[1] A depressed or broadened melting point range is the first sign of this degradation.

This guide compares the target compound against its non-fluorinated analog to establish a reference baseline and details the rigorous protocols required for accurate characterization.[1]

Melting Point Specifications & Comparative Analysis

Due to the specialized nature of the 5-fluoro derivative, public experimental data is often proprietary.[1] However, structural analogs provide a robust reference range for establishing identity and purity specifications.[1]

Table 1: Comparative Physical Specifications

Property	Target Compound	Reference Standard (Analog)	Hydrolysis Product (Impurity)
Compound Name	5-Fluoro-1-benzothiophene-2-sulfonyl chloride	Benzo[b]thiophene-2-sulfonyl chloride	5-Fluoro-1-benzothiophene-2-sulfonic acid
CAS Number	128851-97-8	90001-64-2	N/A (In situ degradant)
Melting Point	Expected: 80 – 85 °C*	77 – 80 °C [1]	> 200 °C (Broad/Decomposes)
Physical Form	Off-white to pale yellow crystalline solid	Off-white crystalline solid	White/Grey hygroscopic powder
Solubility	DCM, THF, Ethyl Acetate	DCM, THF, Ethyl Acetate	Water, Methanol (Polar)
Reactivity	Moisture Sensitive (Hydrolyzes)	Moisture Sensitive	Stable (Acidic)

*Note: Fluorine substitution at the C5 position typically enhances intermolecular interactions (dipole-dipole) compared to the hydrogen analog, often resulting in a slight elevation of the melting point.[1] A range below 75°C suggests significant solvent occlusion or hydrolysis.[1]

Why the "Reference Standard" Matters

In the absence of a certified reference material for the 5-fluoro variant, the Benzo[b]thiophene-2-sulfonyl chloride serves as a structural anchor.[1] If your synthesized 5-fluoro sample melts significantly lower than the non-fluoro analog (e.g., < 70°C), it is likely contaminated with unreacted starting material (5-fluorobenzothiophene, liquid/low-melting) or solvents.[1] If it melts significantly higher (> 150°C), it has likely hydrolyzed to the sulfonic acid.

Experimental Protocol: Accurate MP Determination

Challenge: Sulfonyl chlorides react with moisture in the air.[1] Standard open-capillary melting point measurements can lead to in-situ hydrolysis during heating, resulting in artifactual data (usually observing the decomposition point of the acid rather than the melt of the chloride).[1]

Solution: The Sealed Capillary Method is required for validation.

Step-by-Step Methodology

- Sample Preparation (Inert Environment):
 - Prepare the sample inside a glovebox or a nitrogen-flushed desiccator.[1]
 - Grind the sample into a fine powder to ensure uniform heat transfer.
- Loading:
 - Load 2–3 mm of sample into a standard glass capillary tube.
 - CRITICAL: Flame-seal the open end of the capillary immediately to prevent moisture ingress.[1]
- Apparatus Setup:
 - Use a calibrated oil bath or an automated melting point apparatus (e.g., Mettler Toledo or Büchi).
 - Set the starting temperature to 60°C.
- Heating Ramp:
 - Ramp 1: 10°C/min until 70°C.[1]
 - Ramp 2: 1°C/min from 70°C through the expected transition.
- Observation:
 - Record

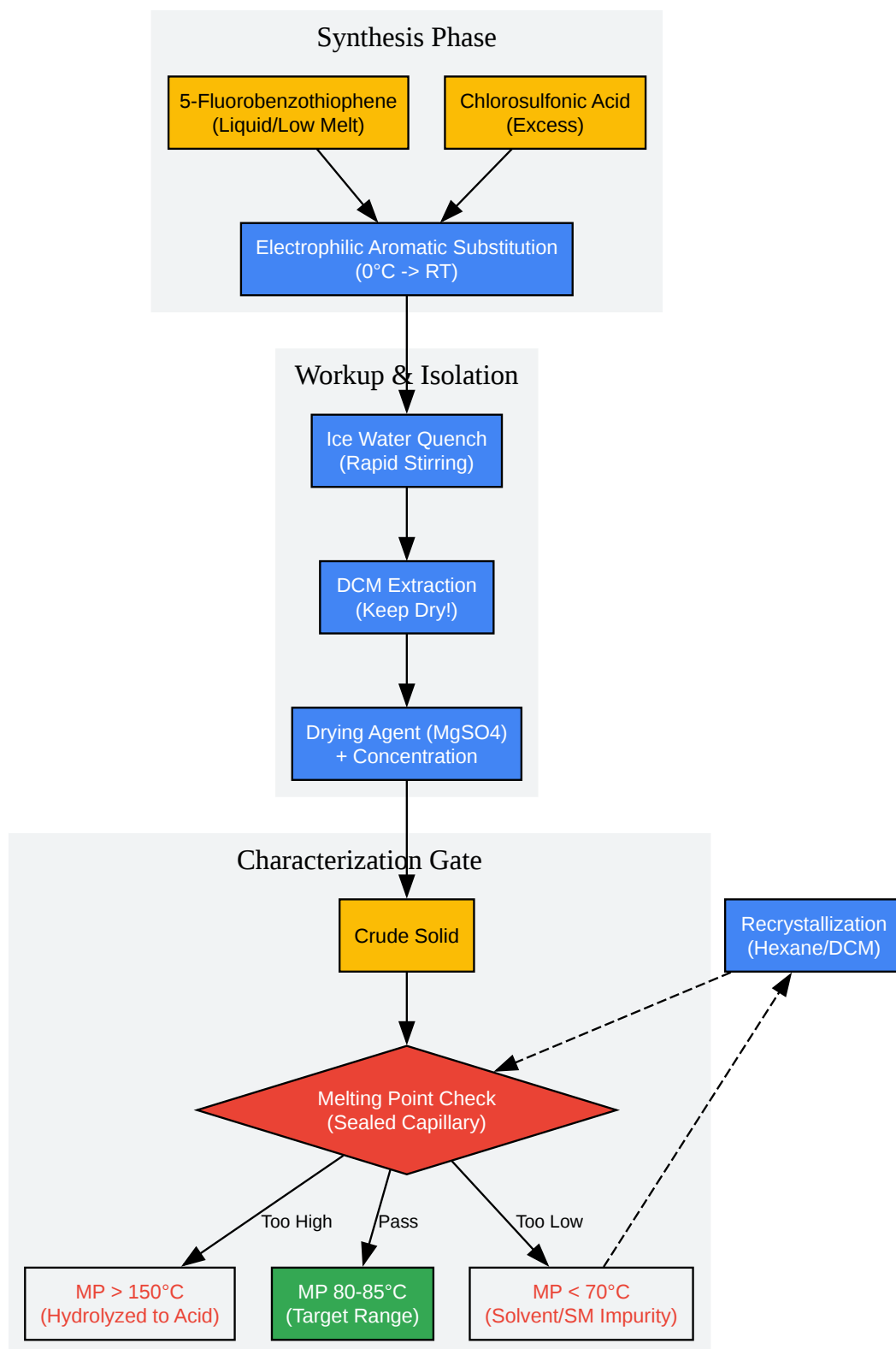
(first liquid drop) and

(complete liquefaction).

- Visual Cue: A pure sulfonyl chloride melts sharply into a clear to pale-yellow oil.^[1] Darkening or bubbling indicates decomposition (likely sulfonic acid presence).

Synthesis & Purification Workflow (Logic Flow)

The following diagram illustrates the critical pathway from synthesis to characterization, highlighting where the melting point check serves as a "Go/No-Go" decision gate.



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Caption: Workflow for the synthesis and quality control of **5-Fluoro-1-benzothiophene-2-sulfonyl chloride**. The MP check acts as the primary gate before downstream usage.[1]

Troubleshooting & Storage

If your melting point data is inconsistent, evaluate the following factors:

- Hydrolysis (The "Acid Shift"):
 - Symptom: Sample does not melt at 80-90°C but darkens and decomposes > 200°C.
 - Cause: Poor storage has converted the chloride to sulfonic acid.[1]
 - Remedy: Re-convert the acid to the chloride using Thionyl Chloride () with catalytic DMF, then recrystallize.
- Solvent Trap:
 - Symptom: Broad melting range (e.g., 65–78°C) with "sweating" inside the capillary.
 - Cause: Trapped solvent (DCM or Hexane) in the crystal lattice.
 - Remedy: High-vacuum drying (< 1 mbar) at 40°C for 4 hours.[1] Note: Do not heat excessively as sulfonyl chlorides can sublime.[1]
- Storage Recommendation:
 - Store under inert atmosphere (Argon/Nitrogen).
 - Temperature: 2–8°C (Refrigerated).
 - Container: Tightly sealed vial with Parafilm or heat-shrink tape.[1]

References

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